

Comprehensive Safety and Handling Guide for XF056-132

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Compound of Interest

Compound Name: XF056-132

Cat. No.: B15135891

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This document provides essential safety protocols and logistical information for the handling and disposal of **XF056-132**, a potent research compound. Adherence to these guidelines is critical to ensure personnel safety and maintain a secure laboratory environment.

Hazard Identification and Summary

XF056-132 is a highly reactive organic compound. Its primary hazards are acute toxicity upon ingestion or inhalation, severe skin and eye irritation, and potential for organ damage with repeated exposure. The following table summarizes its key hazard information based on the Globally Harmonized System (GHS).

Hazard Category	GHS Classification & Statements
Signal Word	Danger
Pictograms	Skull and Crossbones, Corrosion, Health Hazard
Hazard Statements (H-Codes)	H301+H331: Toxic if swallowed or if inhaled.H314: Causes severe skin burns and eye damage.H373: May cause damage to organs through prolonged or repeated exposure.
Precautionary Statements (P-Codes)	P260: Do not breathe dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P403+P233: Store in a well-ventilated place. Keep container tightly closed.

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is paramount when handling **XF056-132**. The required level of protection depends on the specific procedure and the quantity of the substance being handled.

Task / Operation	Minimum Required PPE
Storage and Transport (within lab)	- Standard lab coat- Safety glasses with side shields- Nitrile gloves (single pair)
Weighing and Aliquoting (Solid Form)	- Chemical-resistant lab coat- Chemical splash goggles- Face shield- Double-gloved with nitrile or neoprene gloves- Use of a certified chemical fume hood or ventilated balance enclosure is mandatory.
Solution Preparation and Dilution	- Chemical-resistant lab coat- Chemical splash goggles- Face shield- Double-gloved with nitrile or neoprene gloves- All work must be conducted within a certified chemical fume hood.
Administration to Cell Culture/Assays	- Standard lab coat- Safety glasses- Nitrile gloves- Work should be performed in a biological safety cabinet (BSC) if sterile conditions are required.
Waste Disposal	- Chemical-resistant lab coat- Chemical splash goggles- Face shield- Heavy-duty nitrile or butyl rubber gloves- All waste must be segregated into a clearly labeled, dedicated hazardous waste container.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the step-by-step procedure for safely preparing a 10 mM stock solution of **XF056-132** (Molecular Weight: 452.8 g/mol) in DMSO.

Materials:

- **XF056-132** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance within a ventilated enclosure
- Spatula
- Weighing paper
- 1.5 mL microcentrifuge tube
- Pipettors and appropriate tips
- Vortex mixer

Procedure:

- Pre-Operation Safety Check:
 - Don all required PPE as specified for "Solution Preparation" in the table above.
 - Ensure the chemical fume hood is certified and operating correctly (check airflow monitor).
 - Confirm the location of the nearest safety shower and eyewash station.
- Weighing the Compound:
 - Place a piece of weighing paper on the analytical balance and tare.
 - Carefully weigh out 4.53 mg of **XF056-132** directly onto the weighing paper.
 - Record the exact weight.
- Dissolution:
 - Carefully transfer the weighed powder into a 1.5 mL microcentrifuge tube.
 - Using a calibrated pipette, add 1.0 mL of anhydrous DMSO to the tube.
 - Securely cap the tube.
- Mixing:

- Vortex the tube for 60 seconds or until the solid is completely dissolved. Visually inspect for any remaining particulate matter.
- Labeling and Storage:
 - Clearly label the tube with the compound name (**XF056-132**), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the stock solution at -20°C in a designated and clearly labeled freezer box.

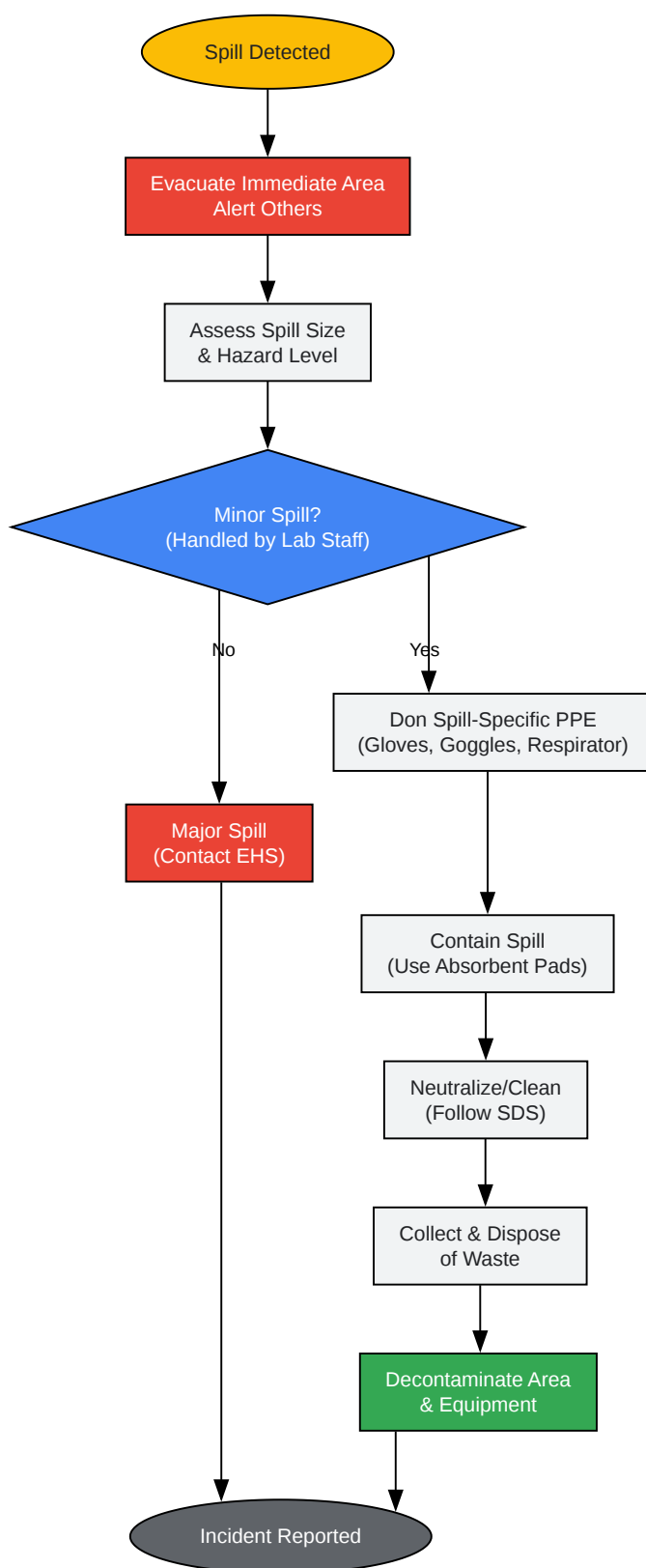
Disposal Plan

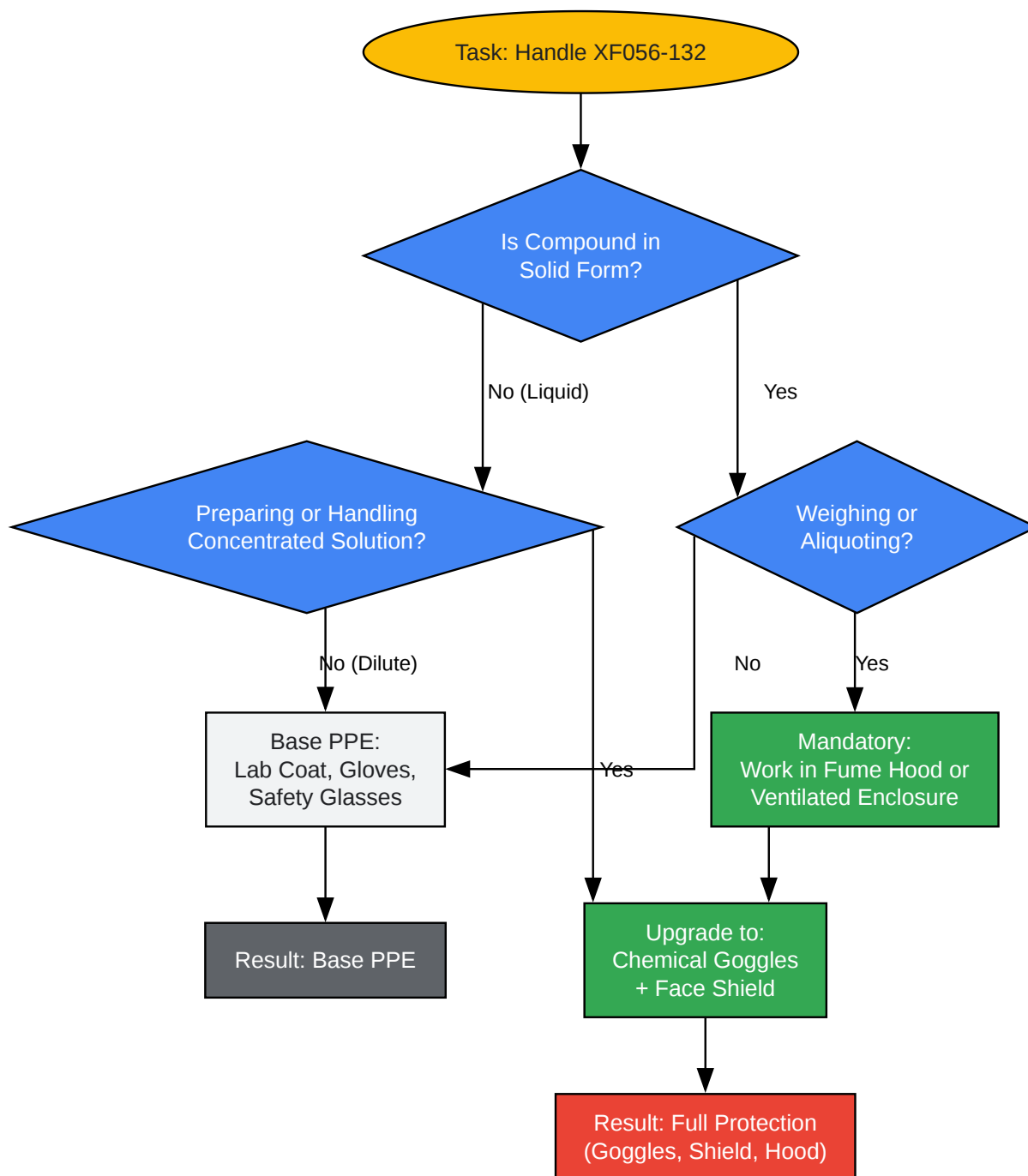
All materials contaminated with **XF056-132** must be treated as hazardous waste.

- Solid Waste: Contaminated gloves, weighing paper, pipette tips, and tubes must be collected in a dedicated, sealed, and clearly labeled hazardous waste bag within the fume hood.
- Liquid Waste: Unused or waste solutions containing **XF056-132** must be collected in a designated, sealed, and properly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Container Disposal: Empty stock vials must be triple-rinsed with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous liquid waste. The rinsed vial can then be disposed of as laboratory glassware.

Visual Guides and Workflows

The following diagrams illustrate critical safety workflows for handling **XF056-132**.





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